

Application Notes and Protocols for BSJ-03-204 in Cell Culture

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Compound of Interest

Compound Name: BSJ-03-204

Cat. No.: B15543991

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Introduction

BSJ-03-204 is a potent and selective dual degrader of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6). As a Proteolysis Targeting Chimera (PROTAC), it functions by inducing the selective, Cereblon (CRBN)-dependent ubiquitination and subsequent proteasomal degradation of CDK4 and CDK6.[1][2] This targeted protein degradation leads to G1 cell cycle arrest and inhibition of cell proliferation in various cancer cell lines, particularly in mantle cell lymphoma (MCL).[2] Unlike some other PROTACs, **BSJ-03-204** does not induce the degradation of Ikaros family zinc finger proteins 1 and 3 (IKZF1/3).[1] These application notes provide detailed protocols for cell culture experiments utilizing **BSJ-03-204**.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the activity of **BSJ-03-204**.

Table 1: In Vitro Kinase Inhibitory Activity

Target	IC50 (nM)
CDK4/D1	26.9
CDK6/D1	10.4

Data from MedchemExpress.[3]

Table 2: Effective Concentrations in Cellular Assays

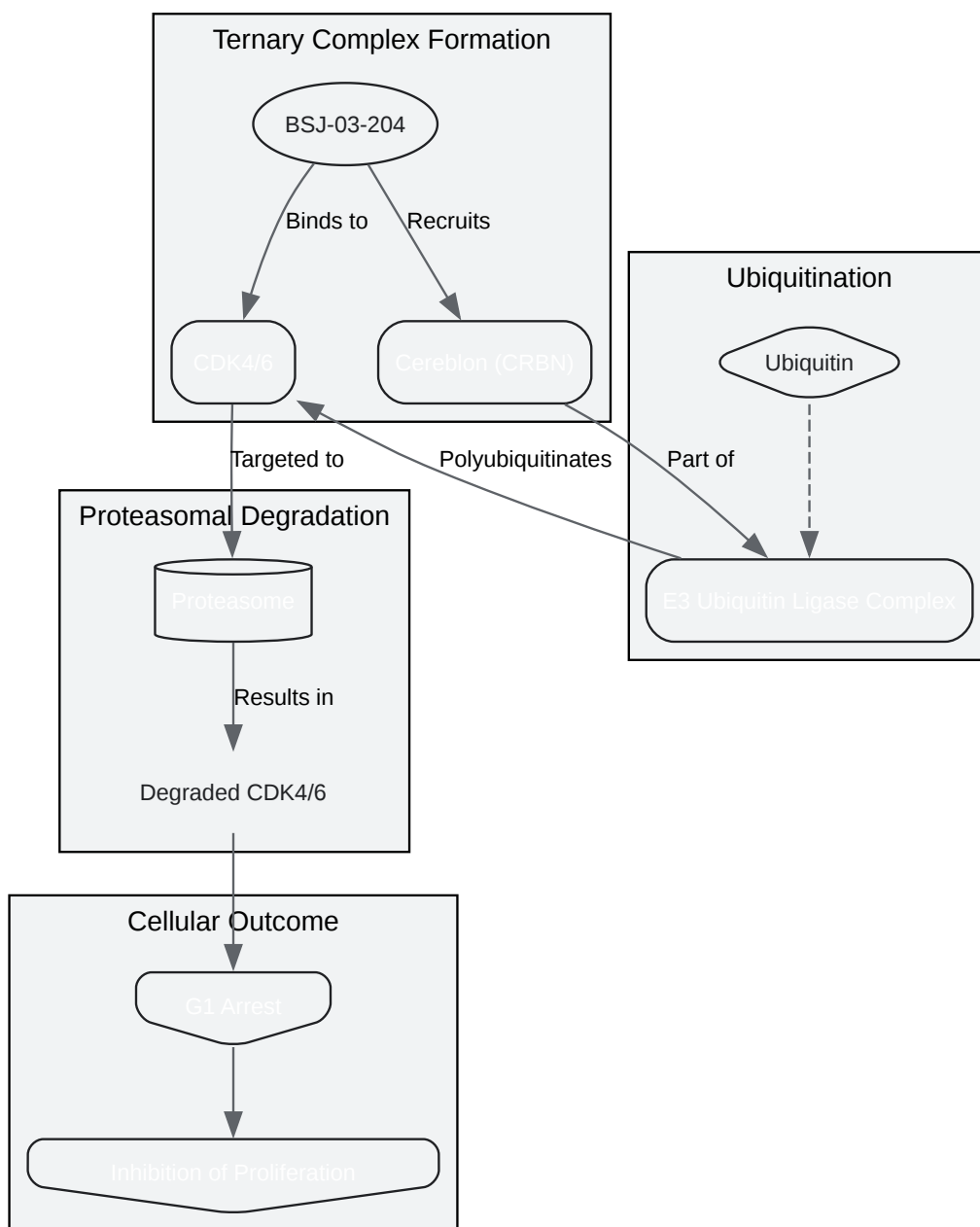
Cell Line Type	Assay	Concentration Range (μM)	Duration	Observed Effect
Mantle Cell Lymphoma (MCL)	Anti-proliferative	0.0001 - 100	3 - 4 days	Potent inhibition of cell proliferation
Wild-Type (WT) Cells	CDK4/6 Degradation	0.1 - 5	4 hours	Selective degradation of CDK4 and CDK6
Mantle Cell Lymphoma (MCL)	Cell Cycle Arrest	1	1 day (24 hours)	Potent induction of G1 phase cell cycle arrest

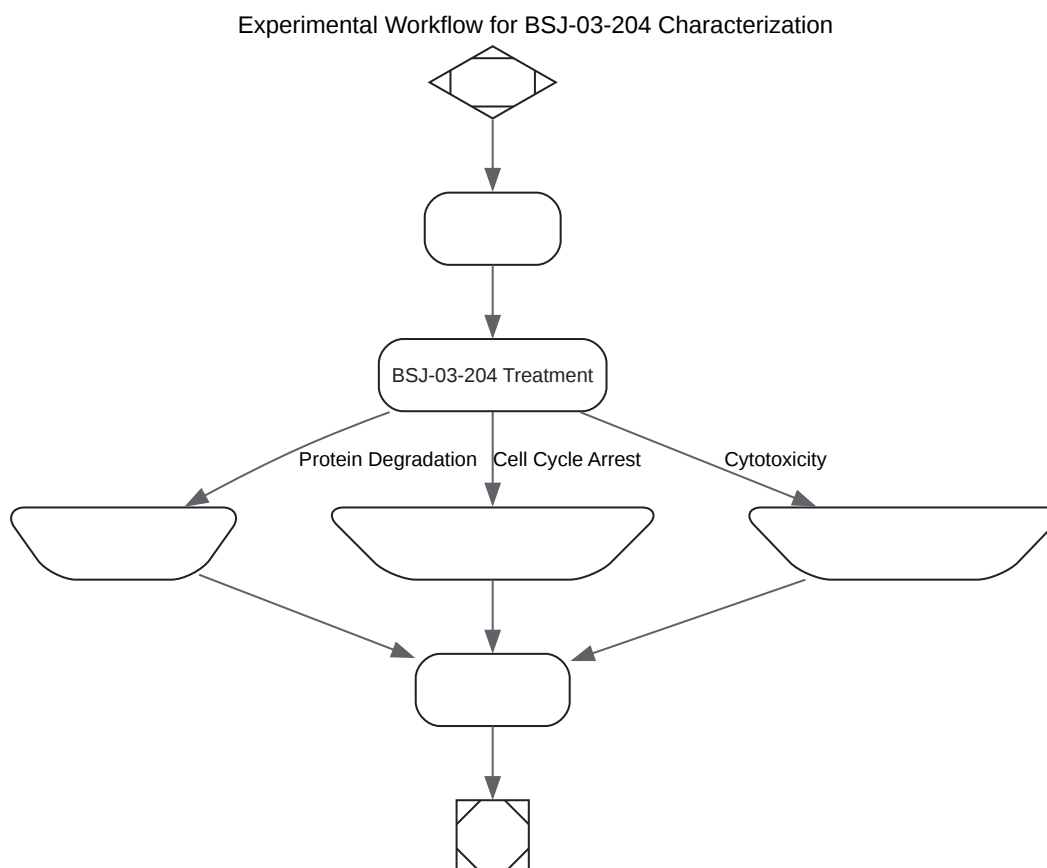
Data compiled from MedchemExpress and other sources.[1][3]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BSJ-03-204** and a general experimental workflow for its characterization.

Mechanism of Action of BSJ-03-204

[Click to download full resolution via product page](#)Caption: Mechanism of action of **BSJ-03-204**.



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Caption: General experimental workflow.

Experimental Protocols

Cell Culture Protocols

a. Granta-519 Mantle Cell Lymphoma Cell Line

- Culture Medium: 90% DMEM (4.5 g/L glucose), 10% heat-inactivated Fetal Bovine Serum (FBS), 2 mM L-glutamine.[4]
- Growth Conditions: 37°C in a humidified atmosphere with 10% CO₂. [4]
- Subculture: Maintain cell density between 0.5×10^6 and 1.5×10^6 cells/mL. Seed new cultures at approximately 1.0×10^6 cells/mL. A split ratio of 1:3 to 1:4 every 3 days is recommended.[4] The maximum cell density is around 2.6×10^6 cells/mL.[4]

b. Molt-4 Acute Lymphoblastic Leukemia Cell Line

- Culture Medium: RPMI-1640 medium supplemented with 10% FBS and 2 mM L-glutamine. [5][6]
- Growth Conditions: 37°C in a humidified atmosphere with 5% CO₂. [5][7]
- Subculture: Maintain cultures between 3×10^5 and 9×10^5 cells/mL.[5] Start new cultures at approximately 4×10^5 cells/mL and do not exceed a density of 2×10^6 cells/mL.[6]

c. Jurkat T-cell Leukemia Cell Line

- Culture Medium: RPMI-1640 medium supplemented with 10% FBS and 1% antibiotics (e.g., penicillin/streptomycin).[8]
- Growth Conditions: 37°C in a humidified atmosphere with 5% CO₂. [8]
- Subculture: Maintain cell density below 1×10^6 cells/mL.[8] For passaging, centrifuge cells at approximately 300 x g for 5 minutes, resuspend in fresh medium, and seed new flasks at a density of $2-4 \times 10^5$ cells/mL.[9]

Preparation of **BSJ-03-204** Stock Solution

- Solvent: Dimethyl sulfoxide (DMSO).
- Stock Concentration: Prepare a 10 mM stock solution of **BSJ-03-204** in DMSO.
- Storage: Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Western Blot for CDK4/6 Degradation

- **Cell Seeding:** Seed cells in 24-well plates at a density of approximately 80,000 cells per well and allow them to adhere or stabilize overnight.
- **Treatment:** Treat the cells with **BSJ-03-204** at the desired concentrations (e.g., 0.1, 1, 5 μ M) for a specified duration (e.g., 4 hours). Include a DMSO-treated control.
- **Cell Lysis:** After treatment, wash the cells with ice-cold PBS and lyse them using RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the total protein concentration of each lysate using a BCA protein assay.
- **SDS-PAGE and Transfer:** Load equal amounts of protein (e.g., 20-30 μ g) onto an SDS-polyacrylamide gel. After electrophoresis, transfer the proteins to a PVDF or nitrocellulose membrane.
- **Immunoblotting:**
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies against CDK4, CDK6, and a loading control (e.g., β -actin or GAPDH) overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

Cell Cycle Analysis by Propidium Iodide (PI) Staining

- **Cell Seeding and Treatment:** Seed cells in a 6-well plate at a density that will not lead to overconfluence during the experiment. Treat the cells with 1 μ M **BSJ-03-204** or DMSO control for 24 hours.
- **Cell Harvesting:** Harvest the cells by centrifugation (300 x g for 5 minutes).

- Fixation: Wash the cells once with PBS. Resuspend the cell pellet in 400 μ L of PBS, and while gently vortexing, add 1 mL of ice-cold 70% ethanol dropwise to fix the cells. Incubate on ice for at least 30 minutes.^[10]
- Staining:
 - Centrifuge the fixed cells at a higher speed (e.g., 850 x g) for 5 minutes to pellet them.
 - Wash the cells twice with PBS.
 - Resuspend the cell pellet in a staining solution containing Propidium Iodide (e.g., 50 μ g/mL) and RNase A (e.g., 100 μ g/mL) in PBS.
 - Incubate in the dark at room temperature for 15-30 minutes.
- Flow Cytometry: Analyze the stained cells using a flow cytometer. Use appropriate software to quantify the percentage of cells in the G1, S, and G2/M phases of the cell cycle.

Anti-proliferative Assay (MTT Assay)

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000 to 10,000 cells per well in 100 μ L of culture medium.
- Treatment: After allowing the cells to attach or stabilize overnight, add serial dilutions of **BSJ-03-204** (e.g., from 0.0001 to 100 μ M) to the wells. Include a DMSO-treated control.
- Incubation: Incubate the plate for 3 to 4 days at 37°C and 5% CO₂.
- MTT Addition: Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C until a purple precipitate is visible.
- Solubilization: Add 100 μ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl or DMSO) to each well and incubate overnight in the dark at room temperature to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability relative to the DMSO-treated control and determine the IC50 value.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [BSJ-03-204 | Active Degradors | Tocris Bioscience](#) [[tocris.com](https://www.tocris.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. [Leibniz Institute DSMZ: Details](#) [[dsmz.de](https://www.dsmz.de)]
- 5. [MOLT-4. Culture Collections](#) [[culturecollections.org.uk](https://www.culturecollections.org.uk)]
- 6. [bcrj.org.br](https://www.bcrj.org.br) [[bcrj.org.br](https://www.bcrj.org.br)]
- 7. [MOLT-4 Cells](#) [[cytion.com](https://www.cytion.com)]
- 8. [Jurkat T Cell Culture](#) [[bio-protocol.org](https://www.bio-protocol.org)]
- 9. [Expert Insights | Jurkat Cell Culture and Gene Editing Tips Are Here! | Ubigene](#) [[ubigene.us](https://www.ubigene.us)]
- 10. [neb.com](https://www.neb.com) [[neb.com](https://www.neb.com)]
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